Datelliptium (NSC 311152): Solubility, Formulation, and Mechanistic Application Guide[1][2][3]

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Compound of Interest	
Compound Name:	*Datelliptium*
CAS No.:	*81531-57-9*
Cat. No.:	*B1197780*

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Executive Summary

Datelliptium (also known as NSC 311152, SR 95156A, or **Datelliptium** chloride) is a synthetic, water-soluble quaternary ammonium derivative of the alkaloid ellipticine.[1][2][3][4][5] Unlike its parent compound, which is severely limited by hydrophobicity, **Datelliptium** was engineered for enhanced aqueous solubility, facilitating systemic administration.[1][2][3][5]

Biologically, it functions as a DNA bis-intercalator, a Topoisomerase II inhibitor, and a stabilizer of RET G-quadruplexes.[1][2][3] While it exhibits potent antitumor activity—particularly in medullary thyroid carcinoma (MTC) and breast cancer models—its clinical progression has been tempered by unexpected human-specific hepatotoxicity.[1][2][3]

This guide provides a standardized technical framework for the solubilization, formulation, and experimental application of **Datelliptium** in preclinical research.[1][2][3]

Physicochemical Profile & Solubility

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The defining feature of **Datelliptium** is the introduction of a diethylaminoethyl side chain, often quaternized, which confers hydrophilicity.[1][2][3][5]

Property	Specification
Chemical Name	2-[2-(diethylamino)ethyl]-9-hydroxy-5,11-dimethyl-6H-pyrido[4,3-b]carbazolium chloride
Molecular Weight	~397.9 g/mol (Chloride salt)
Appearance	Red to pink solid powder
Primary Solubility (Water)	High (~41 mg/mL).[1][2][3][5][6] Unlike Ellipticine, Datelliptium is readily soluble in water and physiological buffers.[1][2][3][5]
Secondary Solubility (DMSO)	Low/Moderate (~1–5 mg/mL).[1][2][3][4] Note: Contrary to many lipophilic drugs, Datelliptium is less soluble in DMSO than in water.[1][2][3][5]
Ethanol Solubility	Soluble (>10 mg/mL)
Stability	Light-sensitive; susceptible to hydrolysis in highly alkaline solutions.[1][2][3][5]

Critical Solubility Causality

The quaternary ammonium cation at the N-2 position creates a permanent positive charge, disrupting the crystal lattice energy that makes planar ellipticine molecules stack tightly and resist solvation.[1][2][3][5] This charge allows **Datelliptium** to interact favorably with water dipoles, negating the need for toxic excipients like Cremophor EL used for other ellipticine analogs.[1][2][3]

Formulation Protocols

Stock Solution Preparation (In Vitro)

Objective: Create a stable, sterile 10 mM stock solution.

- Solvent Selection: Use Sterile Water for Injection (WFI) or 0.9% Saline.[1][3][5]

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- Reasoning: DMSO is not recommended as the primary solvent for high-concentration stocks due to lower solubility limits compared to water.[1][2][3]

- Weighing: Weigh the **Datelliptium** chloride powder in a static-free environment (light-protected).

- Dissolution: Add the calculated volume of water to achieve 10 mM. Vortex vigorously for 30–60 seconds.[1][3]

  - Troubleshooting: If particles persist, sonicate in a water bath at ambient temperature for 5 minutes.[1][2][3]

- Sterilization: Filter through a 0.22 µm PES (Polyethersulfone) or PVDF syringe filter.[1][3][5]

  - Avoid: Nylon filters, which may bind cationic small molecules.[1][2][3]

- Storage: Aliquot into light-protective amber tubes. Store at -80°C (stable for 6 months) or -20°C (stable for 1 month). Avoid freeze-thaw cycles.[1][2][3]

In Vivo Vehicle Formulation (Murine Models)

Objective: Prepare a vehicle for Intraperitoneal (i.p.) or Intravenous (i.v.) administration (Standard Dose: 4–6 mg/kg).[1][2][3][5]

Recommended Vehicle:90% PBS / 10% DMSO (or pure Saline if concentration permits).[1][2][3]

Protocol:

- Pre-solubilization: Dissolve the required mass of **Datelliptium** in the calculated volume of 100% DMSO (representing 10% of the final volume).[1][2][3]

  - Why DMSO? Although water-soluble, a small percentage of DMSO ensures rapid dispersion and prevents precipitation upon contact with ionic buffering salts in PBS during the mixing phase.[1][2][3]

- Dilution: Slowly add 1x PBS (pH 7.4) (representing 90% of the final volume) to the DMSO-drug mixture while vortexing.

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- Verification: Ensure the solution is clear and red/pink. If precipitation occurs (turbidity), the concentration may exceed the solubility limit in high-salt buffers; dilute further or switch to 5% Glucose (D5W) as the diluent.[1][2][3]
- Administration: Inject within 1 hour of preparation.

Mechanism of Action & Signaling Pathways

Datelliptium operates via a dual-mechanism cytotoxicity profile.[1][2][3][5]

- Genotoxic Stress: It intercalates between DNA base pairs and poisons Topoisomerase II, stabilizing the cleavable complex and causing double-strand breaks (DSBs).[1][2][3][5]
- RET Oncogene Inhibition: Recent research identifies **Datelliptium** as a stabilizer of the G-quadruplex structure in the RET promoter region, downregulating RET transcription.[1][2][3][5][7] This is critical for Medullary Thyroid Carcinoma (MTC) models.[1][2][3]
- Mitochondrial Targeting: It accumulates in mitochondria (driven by its positive charge), inhibiting Complex IV (Cytochrome c Oxidase), leading to ATP depletion.[1][2][3]

Visualization: **Datelliptium** Mechanistic Pathway[1][3]

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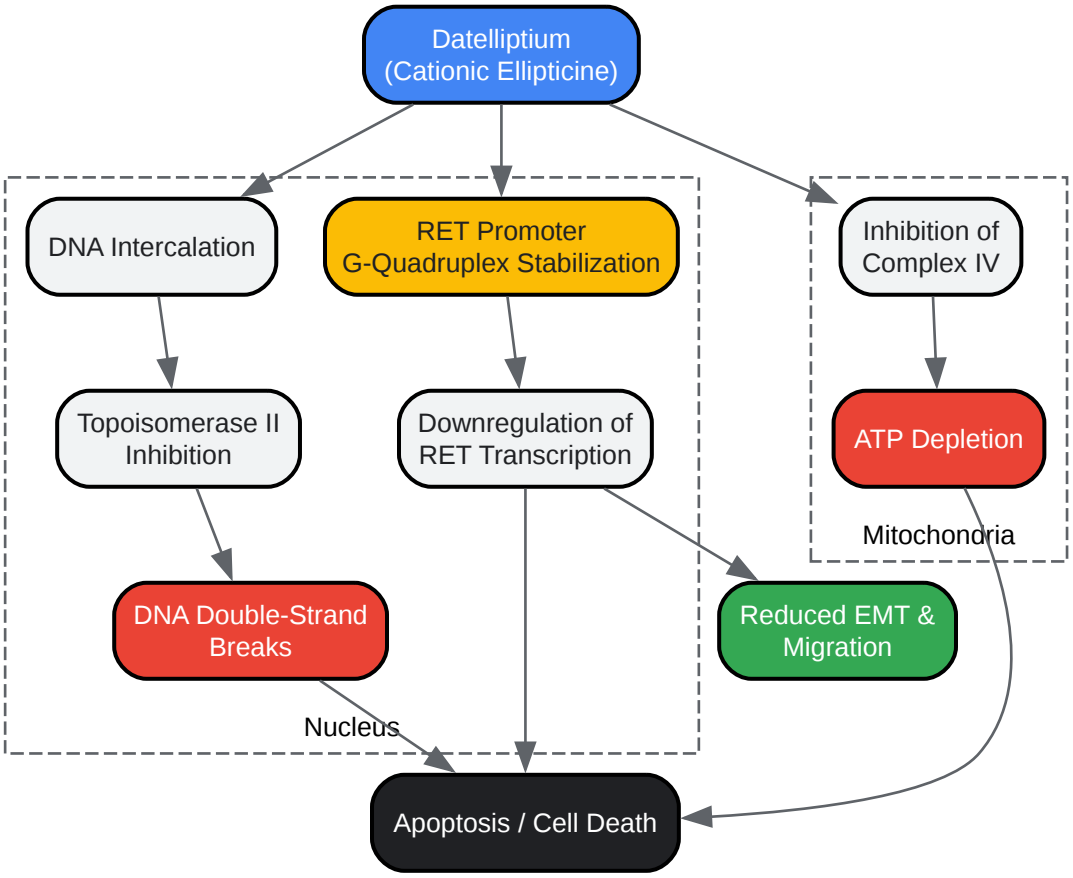


Figure 1: Dual Mechanism of Action: DNA Damage & RET Suppression

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Caption: Schematic of **Datelliptium**-induced cytotoxicity via nuclear (DNA/RET) and mitochondrial pathways.[1][2][3][5]

Experimental Workflow: Formulation Decision Tree

The following workflow ensures researchers select the correct solvent system based on their specific assay requirements.

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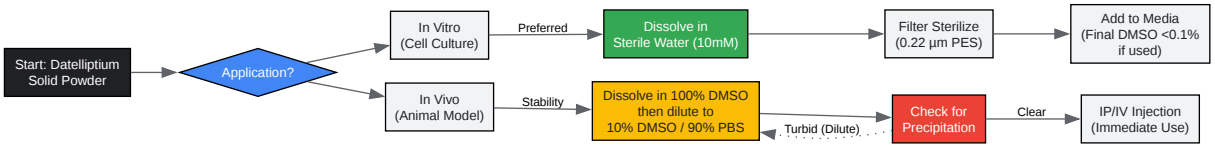


Figure 2: Formulation Decision Logic for Datelliptium

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Caption: Decision matrix for solubilizing **Datelliptium** based on experimental context.

Safety & Toxicity Warnings

- Hepatotoxicity: Clinical trials revealed significant hepatotoxicity in humans (e.g., glycogen depletion, protein synthesis inhibition) that was not accurately predicted by rodent models.[1][2][3][8] Use caution when translating in vivo rodent data to human contexts.

- Cytotoxicity: As a potent DNA intercalator, **Datelliptium** is mutagenic.[1][2][3][5] Handle with full PPE (gloves, mask, lab coat) in a biosafety cabinet.[1][2][3]

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